

Proper Disposal Procedures for C₁₄H₁₀Cl₃N₃ (Triclocarban)

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Compound of Interest

Compound Name: C₁₄H₁₀Cl₃N₃

Cat. No.: B12624642

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **C₁₄H₁₀Cl₃N₃**, commonly known as Triclocarban. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Chemical Identification and Hazards

Triclocarban (CAS No. 101-20-2) is an antimicrobial agent.^[1] The primary environmental hazard associated with this compound is its high toxicity to aquatic life, with long-lasting effects.^[1] Therefore, proper disposal is crucial to prevent environmental contamination.

Identifier	Value
Chemical Name	Triclocarban
Molecular Formula	C ₁₄ H ₁₀ Cl ₃ N ₃
CAS Number	101-20-2
Primary Hazard	Very toxic to aquatic life with long-lasting effects ^[1]

Personal Protective Equipment (PPE)

When handling Triclocarban waste, the following personal protective equipment should be worn:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.[\[2\]](#)
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.

Step-by-Step Disposal Protocol

The guiding principle for the disposal of Triclocarban is to prevent its release into the environment.[\[1\]](#) Under no circumstances should this chemical be disposed of down the drain.
[\[1\]](#)[\[3\]](#)

Step 1: Waste Collection

- Collect waste Triclocarban, including contaminated materials, in a designated hazardous waste container.
- The container must be in good condition, with no leaks or cracks, and made of a compatible material.[\[4\]](#)[\[5\]](#)
- Keep the container securely closed except when adding waste.[\[4\]](#)[\[5\]](#)

Step 2: Labeling

- Affix a "Hazardous Waste" label to the container.[\[4\]](#)
- The label must include:
 - The full chemical name: "Triclocarban" (avoid abbreviations).[\[4\]](#)
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator or laboratory contact.

Step 3: Storage

- Store the sealed and labeled waste container in a designated, secure area within the laboratory.
- Segregate the container from incompatible materials.[\[4\]](#)

Step 4: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[4\]](#)
- Follow all institutional and local regulations for hazardous waste disposal.[\[1\]](#)

Step 5: Empty Container Disposal

- Empty containers that held Triclocarban must be triple-rinsed with a suitable solvent.[\[3\]](#)[\[4\]](#)
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous chemical waste, following the steps outlined above.[\[4\]](#)[\[6\]](#)
- Once triple-rinsed and air-dried, the container can be disposed of in the regular laboratory trash or recycling, after removing or defacing the original label.[\[3\]](#)

Spill Response

In the event of a small spill:

- Wear appropriate PPE.
- Sweep up or vacuum the solid spillage and collect it in a suitable container for disposal as hazardous waste.[\[1\]](#)
- Prevent the spilled material from entering drains or water courses.[\[1\]](#)
- After collecting the bulk of the material, clean the area with soap and water.

Disposal Workflow

Caption: Logical workflow for the disposal of **C14H10Cl3N3**.

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